

purification 3,5-dimethoxybenzaldehyde

recrystallization solvent selection

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Compound Focus: 3,5-Dimethoxybenzaldehyde

CAS No.: 7311-34-4

Cat. No.: S749997

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Physicochemical Properties of 3,5-Dimethoxybenzaldehyde

Successful recrystallization starts with understanding the compound's key properties, which guide solvent selection and the experimental setup.

Property	Value	Relevance to Recrystallization
Molecular Formula	$C_9H_{10}O_3$	-
Molecular Weight	166.17 g/mol [1]	-
CAS Number	7311-34-4 [1] [2]	-
Melting Point	44-48 °C [2]	A key indicator of purity; pure crystals should melt sharply within this range.
Boiling Point	276.5 °C (at 760 mmHg) [1]	Determines the safe maximum temperature for heating during dissolution.

Property	Value	Relevance to Recrystallization
Appearance	White to off-white solid powder [1]	-

Solvent Selection & Experimental Protocol

The ideal recrystallization solvent should dissolve the compound poorly at room temperature but readily when hot.

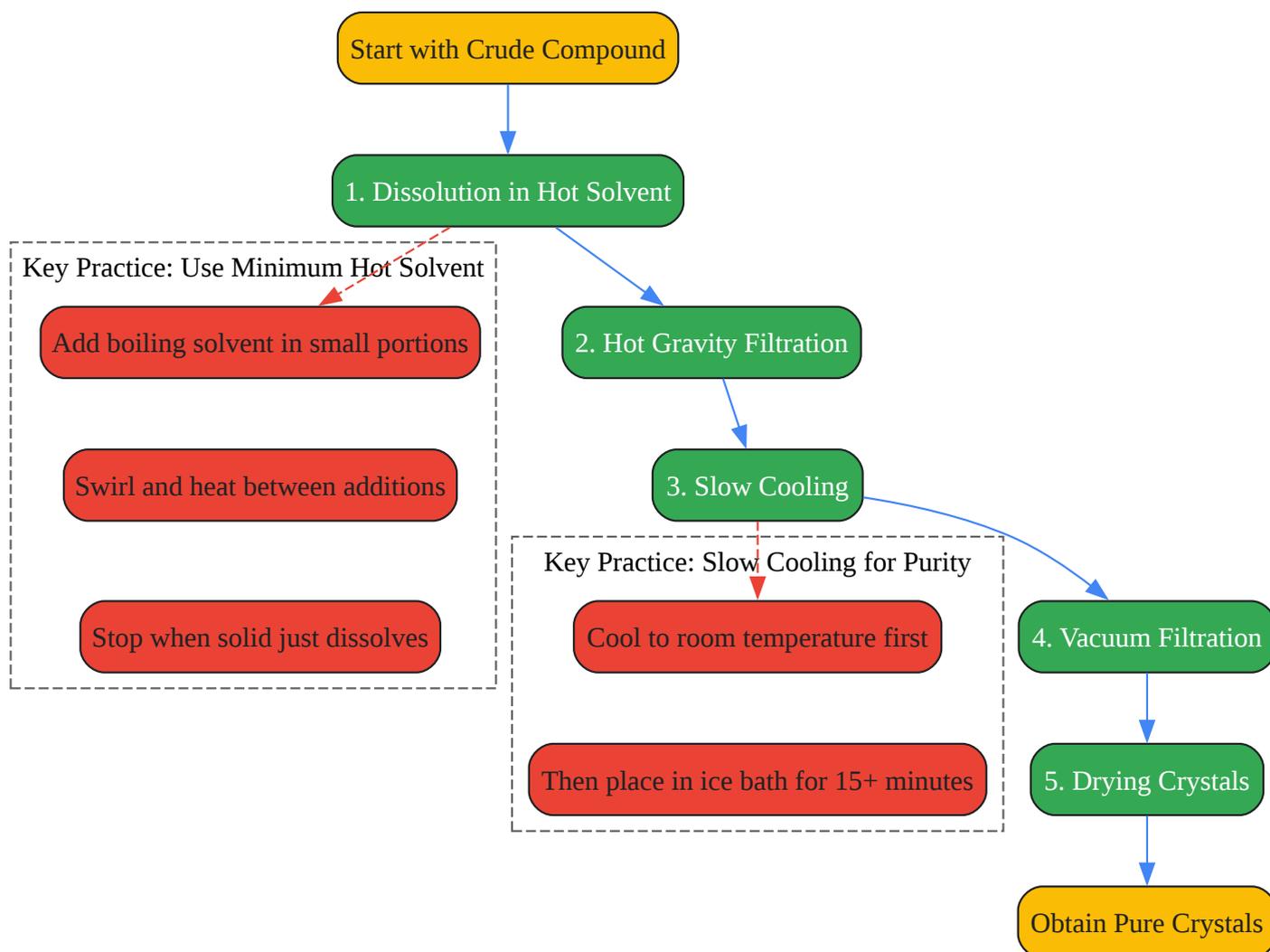
Solvent Selection Guide

Based on general solubility data and successful recrystallization examples of closely related compounds, here are potential solvents to investigate [1] [3].

Solvent	Suitability for Single-Solvent Method	Rationale and Considerations
Ethanol	Highly Promising	A very common recrystallization solvent. Successful for the closely related oxime derivative of 3,5-dimethoxybenzaldehyde and similar compounds [4] [5].
Water	Unlikely	The compound has low aqueous solubility and a non-polar aromatic ring system, making it a poor candidate [3].
Mixed Solvent (Ethanol/Water)	Highly Promising	If solubility in hot ethanol is too high, water can be added as an "anti-solvent" to induce crystallization [3].

Single-Solvent Recrystallization Protocol

The following workflow outlines the core steps for purifying **3,5-dimethoxybenzaldehyde** using a single solvent like ethanol.



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Detailed Steps:

• Dissolution:

- Place the crude **3,5-dimethoxybenzaldehyde** in an Erlenmeyer flask and add a **minimum amount** of the chosen hot (near boiling) solvent to just cover the solid [3].
- Continue adding hot solvent in small portions (e.g., 2 mL at a time), with swirling and heating, until the solid **just completely dissolves** [3]. Using the minimum amount is critical for high

recovery.

- **Hot Gravity Filtration:**

- If the solution is colored, add a small spatula-tip of decolorizing charcoal (Norit) and swirl.
Caution: Do not add charcoal to a boiling solution.
- Using a fluted filter paper in a pre-heated funnel, quickly filter the hot solution to remove insoluble impurities or charcoal [3]. This step prevents these impurities from being incorporated into the final crystals.

- **Crystallization:**

- Allow the filtrate to cool **slowly** to room temperature without disturbance [3]. Rushed cooling leads to small crystals that trap impurities.
- After reaching room temperature, further cool the mixture in an ice-water bath for at least 15 minutes to maximize crystal yield [3].

- **Collection and Washing:**

- Collect the crystals by vacuum filtration using a Büchner funnel.
- Release the vacuum and wash the crystals with a small amount of **ice-cold** solvent to remove adhered impurities, then reapply the vacuum [3].

- **Drying:**

- Allow the crystals to air-dry thoroughly on the filter or on a watch glass [6] [3]. The purity can be confirmed by a melting point determination, expecting a sharp melting point near **44-48°C** [2].

Troubleshooting FAQs

Problem	Possible Cause	Solution
No crystals form after cooling.	Solution is not saturated; too much solvent used. [3]	Boil off excess solvent to concentrate the solution and re-cool. [3]
	Crystallization is slow to initiate.	Scratch the inside of the flask with a glass rod at the air-solution interface to provide a nucleation site. [3]

Problem	Possible Cause	Solution
Crystals are oily or form an oil.	Cooling too rapidly. [3]	Re-dissolve the oil and allow it to cool much more slowly.
The solution is highly colored.	Colored impurities are present.	Reheat the solution, add decolorizing charcoal, and perform a hot gravity filtration. [3]
Crystals are very small.	Rapid cooling or disturbance during crystallization. [3]	Ensure slow cooling to room temperature before icing, and do not agitate the solution during crystal formation.

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